

1-Butyl-3-methylimidazolium octyl sulfate proper disposal procedures

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Compound of Interest

Compound Name: **1-Butyl-3-methylimidazolium octyl sulfate**

Cat. No.: **B1253307**

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Safe Disposal of 1-Butyl-3-methylimidazolium Octyl Sulfate

For immediate release: Proper handling and disposal of **1-Butyl-3-methylimidazolium octyl sulfate** ([BMIM][OS]), a halogen-free ionic liquid, are critical for ensuring laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals. The primary disposal route for this substance is as a regulated chemical waste, managed according to federal, state, and local regulations.[\[1\]](#)

I. Immediate Safety and Handling

1-Butyl-3-methylimidazolium octyl sulfate is classified as an irritant, causing skin and serious eye irritation.[\[2\]](#)[\[3\]](#) It may also cause respiratory irritation.[\[3\]](#) Adherence to strict safety protocols is mandatory.

Personal Protective Equipment (PPE):

- Eye Protection: Always wear approved safety glasses or eyeshields.[\[1\]](#)[\[2\]](#)
- Skin Protection: Wear protective gloves and clothing. Consult the glove manufacturer for the appropriate type.[\[1\]](#)

- Respiratory Protection: Use a suitable respirator, such as a type ABEK (EN14387) filter cartridge, especially if handling in a poorly ventilated area.[2][4]
- Ventilation: Handle the material in an efficient fume hood whenever possible.[1]

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for several minutes, removing contact lenses if present. Seek immediate medical attention.[1][5]
- Skin Contact: Wash off with soap and plenty of water. If irritation persists, seek medical advice.[1]
- Inhalation: Move the person to fresh air. If breathing difficulties occur, seek immediate medical assistance.[1]
- Ingestion: May be harmful if swallowed.[1] Rinse mouth and call a POISON CENTER or doctor immediately.[5]

II. Chemical and Hazard Profile

A summary of the key data for **1-Butyl-3-methylimidazolium octyl sulfate** is provided below for quick reference.

Property	Data
CAS Number	445473-58-5
Molecular Formula	C ₁₆ H ₃₂ N ₂ O ₄ S
Molecular Weight	348.5 g/mol [3] [4]
Appearance	Colorless or yellow liquid [4]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation [2] [3] [4]
GHS Pictograms	GHS07 (Exclamation Mark) [2] [4]
Storage Class	10 - Combustible liquids [2]
Disposal	Dispose of according to federal, state, and local regulations. [1]

III. Detailed Disposal Protocol

The disposal of [BMIM][OS] must be handled as hazardous chemical waste. Do not pour it down the sink or discard it as general waste.[\[6\]](#)

Step 1: Waste Identification and Segregation

- Identify the waste as **1-Butyl-3-methylimidazolium octyl sulfate**.
- Do not mix this ionic liquid with other waste streams, especially incompatible chemicals like strong oxidizing agents.[\[5\]](#)[\[6\]](#) Keep it in its original or a designated, compatible container.

Step 2: Container and Labeling

- Ensure the waste container is in good condition (no cracks, rust, or bulges) and has a secure lid.[\[6\]](#)
- The container must be clearly labeled. Attach a "Hazardous Waste" tag that includes:
 - The full chemical name: "**1-Butyl-3-methylimidazolium octyl sulfate**" (do not use formulas or abbreviations).

- CAS Number: 445473-58-5.
- An accurate estimation of the quantity and concentration.
- The associated hazards (e.g., "Irritant").

Step 3: On-site Storage

- Store the sealed waste container in a designated, well-ventilated, and secure satellite accumulation area.
- Use secondary containment trays to prevent spills.[6]
- Keep the container closed except when adding waste.[6]

Step 4: Spill and Leak Management

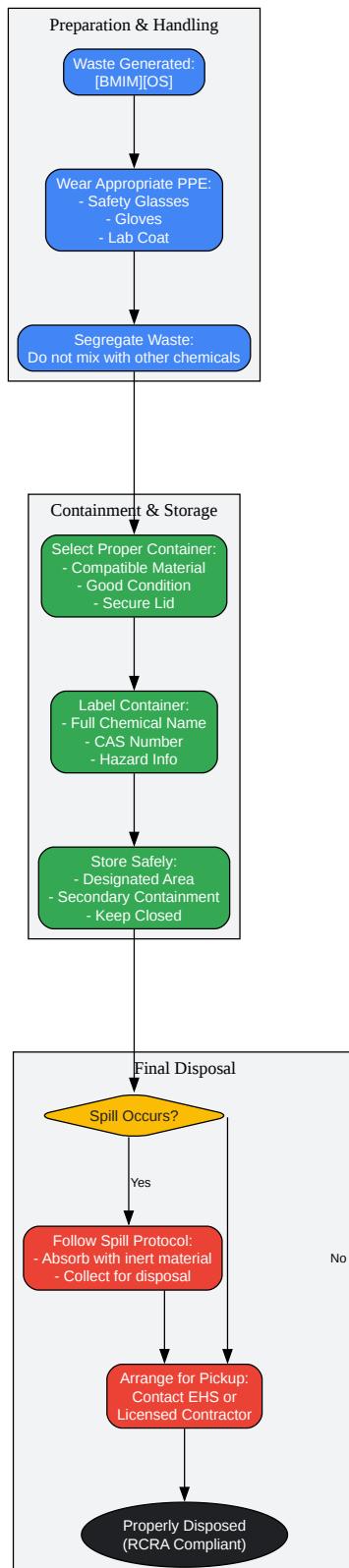
- Small Spills: Absorb the spill with an inert material such as vermiculite, sand, or sodium carbonate.[1] Sweep up the material and place it in a labeled hazardous waste container for disposal.
- Large Spills: Evacuate the area. Ensure adequate ventilation. Contain the spill and prevent it from entering drains. Collect the material for disposal by a professional hazardous waste service.

Step 5: Final Disposal

- Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Waste material must be disposed of in accordance with all applicable national and local regulations, such as those outlined by the EPA's Resource Conservation and Recovery Act (RCRA) in the United States.[7]

IV. Disposal Workflow Diagram

The following diagram illustrates the procedural flow for the proper disposal of **1-Butyl-3-methylimidazolium octyl sulfate**.



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Caption: Workflow for the safe disposal of [BMIM][OS].

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